

Essential Safety and Operational Guide for 5-tert-Butylpyrogallol

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Compound of Interest

Compound Name: 5-tert-Butylpyrogallol

Cat. No.: B1595741

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This guide provides critical safety and logistical information for handling **5-tert-Butylpyrogallol** in a laboratory setting. Adherence to these procedures is essential for the safety of all personnel.

Chemical Identifier:

- Name: **5-tert-Butylpyrogallol**
- CAS Number: 20481-17-8[1][2]
- Molecular Formula: C₁₀H₁₄O₃[1][2]
- Molecular Weight: 182.22 g/mol [1][2]

Hazard Summary: **5-tert-Butylpyrogallol** is a hazardous substance that can cause significant irritation upon contact.[1][2][3] All personnel must be fully aware of the potential risks before handling this chemical.

- Skin Irritation: Causes skin irritation.[1][2][3]
- Eye Irritation: Causes serious eye irritation.[1][2][3]
- Respiratory Irritation: May cause respiratory irritation.[1][2][3]

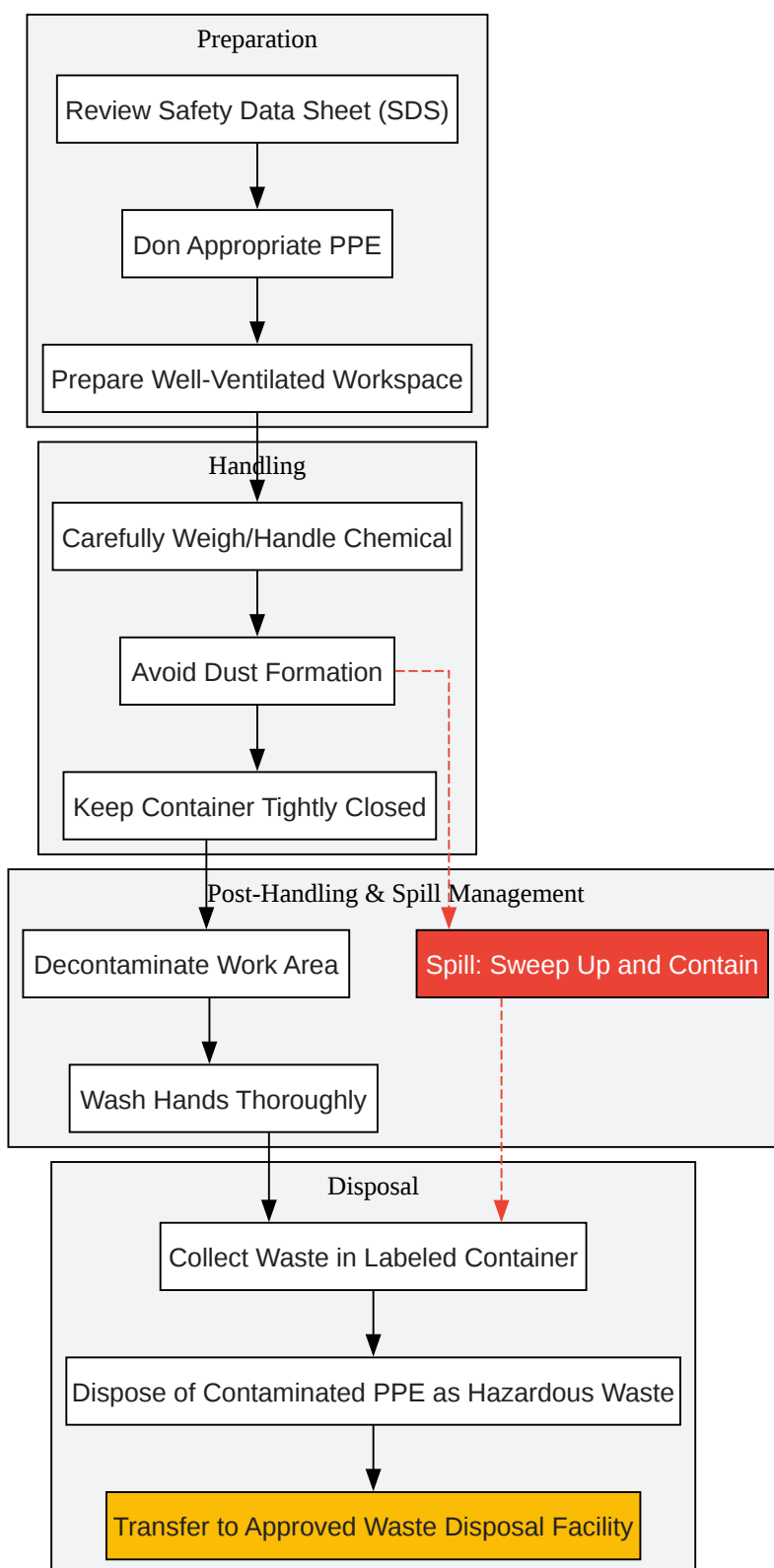
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-tert-Butylpyrogallol**. This is a summary of the minimum requirements; specific experimental conditions may necessitate additional protection.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect for tears or degradation before and after use. ^[1]	To prevent skin contact and subsequent irritation. ^[1]
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield is required when handling larger quantities or if there is a splash hazard. ^[1]	To protect eyes from dust particles and splashes, preventing serious irritation. ^[1]
Skin and Body Protection	Laboratory coat. Additional protective clothing may be required based on the scale of the operation. ^[1]	To protect skin from accidental contact with the chemical. ^[1]
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, a NIOSH-approved respirator may be necessary. ^[1]	To prevent inhalation of dust, which can cause respiratory tract irritation. ^[1]

Operational Plan: Step-by-Step Handling Procedure

Follow this workflow to ensure the safe handling of **5-tert-Butylpyrogallol** from receipt to disposal.



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Workflow for Safe Handling of 5-tert-Butylpyrogallol

Experimental Protocols:

1. Preparation:

- Review SDS: Before commencing any work, thoroughly review the Safety Data Sheet for **5-tert-Butylpyrogallol**.[\[1\]](#)
- Don PPE: Put on all required personal protective equipment as detailed in the table above.
[\[1\]](#)
- Prepare Workspace: Ensure work is conducted in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)

2. Handling:

- Weighing and Transfer: Handle the solid carefully to avoid generating dust.[\[1\]](#) Use appropriate tools and techniques for weighing and transferring the chemical.
- Container Management: Keep the container of **5-tert-Butylpyrogallol** tightly closed when not in use to prevent contamination and accidental spills.[\[1\]](#)

3. Post-Handling:

- Decontamination: Clean the work area and any equipment used with an appropriate solvent and cleaning agents.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling the chemical.[\[1\]](#)
- Clothing: Remove any contaminated clothing and wash it before reuse.[\[1\]](#)

4. Spill Management:

- In the event of a spill, avoid breathing in the dust.[\[1\]](#)
- Carefully sweep up the spilled solid and place it into a suitable, labeled container for disposal.[\[1\]](#)

- Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **5-tert-Butylpyrogallol** and any associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All waste materials containing **5-tert-Butylpyrogallol**, including contaminated PPE, must be collected in a designated, clearly labeled, and sealed hazardous waste container.^{[4][5]}
- **Container Labeling:** The waste container must be labeled with "Hazardous Waste" and the chemical name "**5-tert-Butylpyrogallol**".^[4]
- **Segregation:** Do not mix **5-tert-Butylpyrogallol** waste with other waste streams.^[4]
- **Final Disposal:** The sealed and labeled waste container must be disposed of through an approved waste disposal facility in accordance with local, state, and federal regulations.^[1] Do not dispose of this chemical down the drain or in regular trash.

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